

Application Notes and Protocols: Ethyl 3-oxo-3-(4-tetrahydropyranyl)propanoate

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Compound of Interest

Compound Name: Ethyl 3-oxo-3-(4-tetrahydropyranyl)propanoate

Cat. No.: B1344775

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl 3-oxo-3-(4-tetrahydropyranyl)propanoate is a versatile bifunctional molecule of significant interest in synthetic and medicinal chemistry. Its structure, incorporating a reactive β -ketoester functionality and a tetrahydropyran (THP) ring, makes it a valuable building block for the synthesis of complex bioactive molecules. The β -ketoester group serves as a handle for a variety of chemical transformations, including alkylations, acylations, and cyclization reactions to form diverse heterocyclic systems. The tetrahydropyran moiety is a common scaffold in many natural products and approved drugs, often contributing to improved pharmacokinetic properties such as solubility, metabolic stability, and cell permeability.

These application notes provide an overview of the properties of **Ethyl 3-oxo-3-(4-tetrahydropyranyl)propanoate**, a general protocol for its synthesis, and its potential applications in drug discovery and development, supported by detailed experimental procedures and data presented in a clear, tabular format.

Chemical and Physical Properties

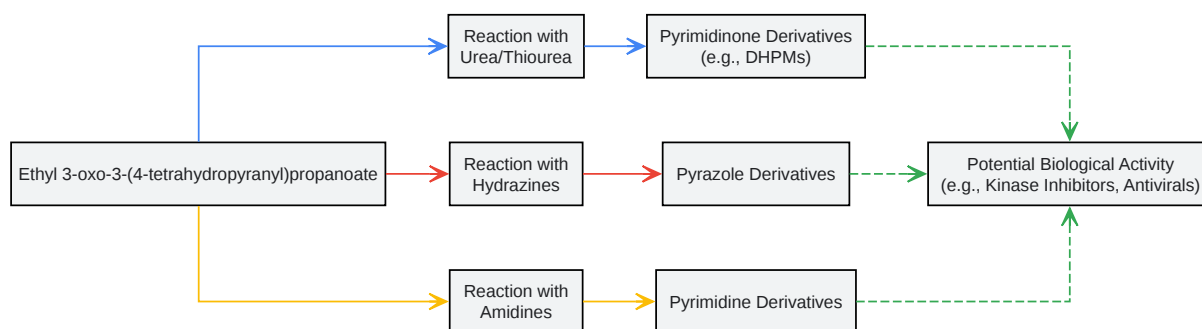
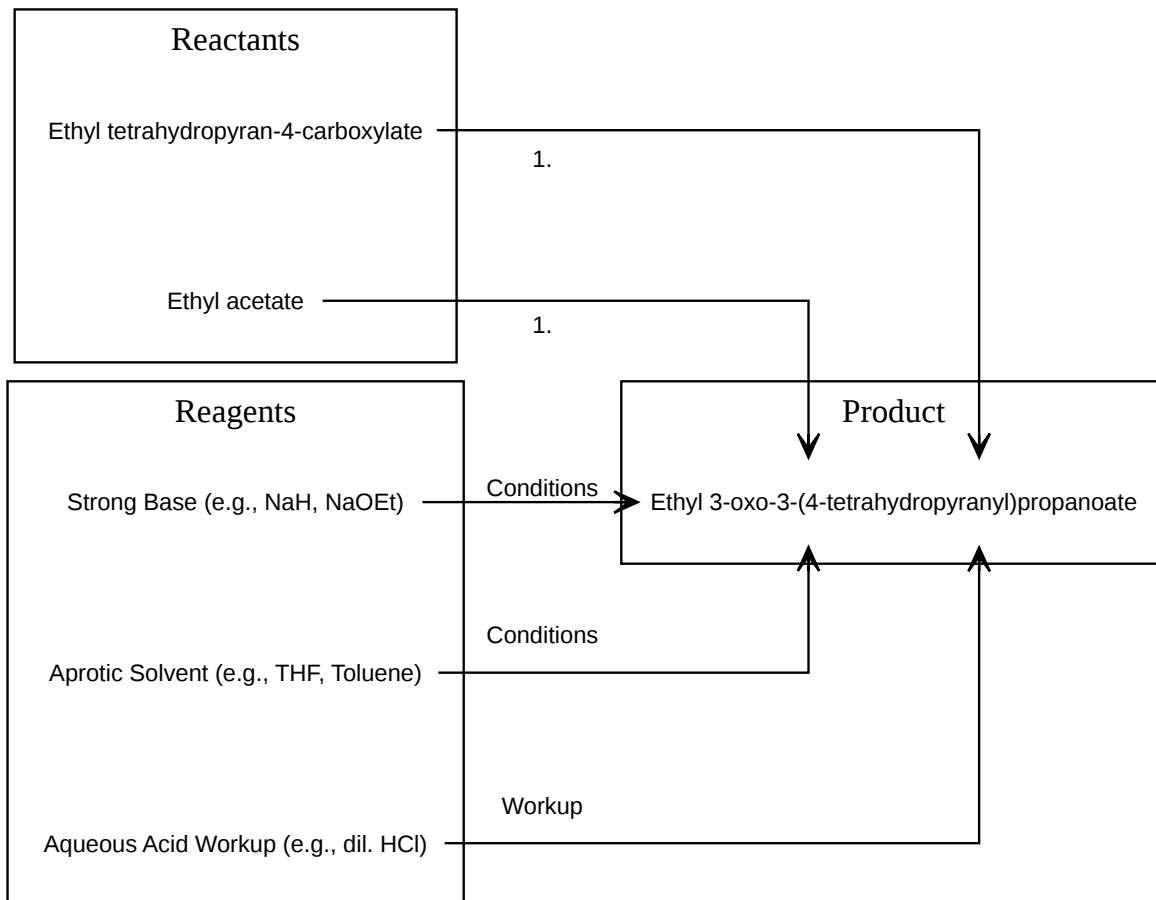
A summary of the key chemical and physical properties of **Ethyl 3-oxo-3-(4-tetrahydropyranyl)propanoate** is provided below.

Property	Value
CAS Number	856414-68-1
Molecular Formula	C ₁₀ H ₁₆ O ₄
Molecular Weight	200.23 g/mol
IUPAC Name	ethyl 3-oxo-3-(tetrahydro-2H-pyran-4-yl)propanoate
Appearance	Colorless to light yellow liquid
Boiling Point (Predicted)	287.7±30.0 °C
Density (Predicted)	1.101±0.06 g/cm ³
Refractive Index (Predicted)	1.457
Storage	Store at 2-8°C in a dry, well-ventilated place.

Synthesis Protocol

The synthesis of **Ethyl 3-oxo-3-(4-tetrahydropyranyl)propanoate** can be achieved via a Claisen condensation reaction between ethyl tetrahydropyran-4-carboxylate and ethyl acetate in the presence of a strong base.

General Synthetic Scheme



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